

# (Furan-2-yloxy)trimethylsilane chemical properties and structure

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: (Furan-2-yloxy)trimethylsilane

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An In-depth Technical Guide to **(Furan-2-yloxy)trimethylsilane**: Chemical Properties, Structure, and Reactivity

## Abstract

**(Furan-2-yloxy)trimethylsilane**, a versatile silyl enol ether of 2(3H)-furanone, serves as a valuable intermediate in organic synthesis. This technical guide provides a comprehensive overview of its chemical and physical properties, structural information, and key applications in synthetic chemistry. Detailed experimental protocols for its preparation are presented, alongside visualizations of its synthesis and reactivity. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

## Chemical Structure and Identifiers

**(Furan-2-yloxy)trimethylsilane**, also known as 2-(trimethylsilyloxy)furan, is an organosilicon compound featuring a trimethylsilyl group attached to a furan ring via an oxygen atom.

- Molecular Formula:  $C_7H_{12}O_2Si$  [1][2][3]
- Molecular Weight: 156.25 g/mol [1][2]
- CAS Number: 61550-02-5 [2]
- InChI: InChI=1S/C7H12O2Si/c1-10(2,3)9-7-5-4-6-8-7/h4-6H,1-3H3 [4][5]

- InChIKey: ILBCDLOQMRDXLN-UHFFFAOYSA-N[4][6][7]
- Canonical SMILES: C--INVALID-LINK--(C)OC1=CC=CO1[5][7]

## Physicochemical Properties

The key physical and chemical properties of **(Furan-2-yloxy)trimethylsilane** are summarized in the table below. This data is essential for its handling, storage, and application in experimental setups.

Property	Value
Appearance	Colorless to light orange/yellow clear liquid[2][5]
Boiling Point	34-35 °C at 9 mmHg[2][3]
Density	0.929 g/mL at 25 °C[2][3]
Refractive Index (n <sup>20</sup> /D)	1.436[2]
Flash Point	18 °C (64.4 °F) - closed cup
Storage Temperature	-20°C[2]
Solubility	Soluble in most organic solvents (e.g., CH <sub>2</sub> Cl <sub>2</sub> , Et <sub>2</sub> O, benzene, THF, MeCN)[2][3]
Hydrolytic Sensitivity	Reacts slowly with moisture/water[2]

## Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **(Furan-2-yloxy)trimethylsilane**. Various spectroscopic resources are available for this compound.

- Nuclear Magnetic Resonance (NMR): <sup>1</sup>H NMR and <sup>13</sup>C NMR data are available, providing detailed information about the molecular structure.[8][9] For instance, the <sup>1</sup>H NMR spectrum in CCl<sub>4</sub> shows signals at δ 4.90 (dd, J=1.3Hz, 3H), 6.00 (t, J=3Hz, 4H), and 6.60 (m, 5H).[2][5]

- Infrared (IR) Spectroscopy: FTIR spectra, including vapor phase IR, are available for identifying functional groups.[\[4\]](#)[\[6\]](#)[\[8\]](#)[\[9\]](#)
- Mass Spectrometry (MS): Mass spectral data is available for determining the molecular weight and fragmentation pattern.[\[8\]](#)[\[10\]](#)
- Raman Spectroscopy: Raman spectra for this compound have also been documented.[\[11\]](#)

## Experimental Protocols

### Synthesis of (Furan-2-yloxy)trimethylsilane

(Furan-2-yloxy)trimethylsilane is readily synthesized by the silylation of 2(5H)-furanone.[\[1\]](#)[\[2\]](#)

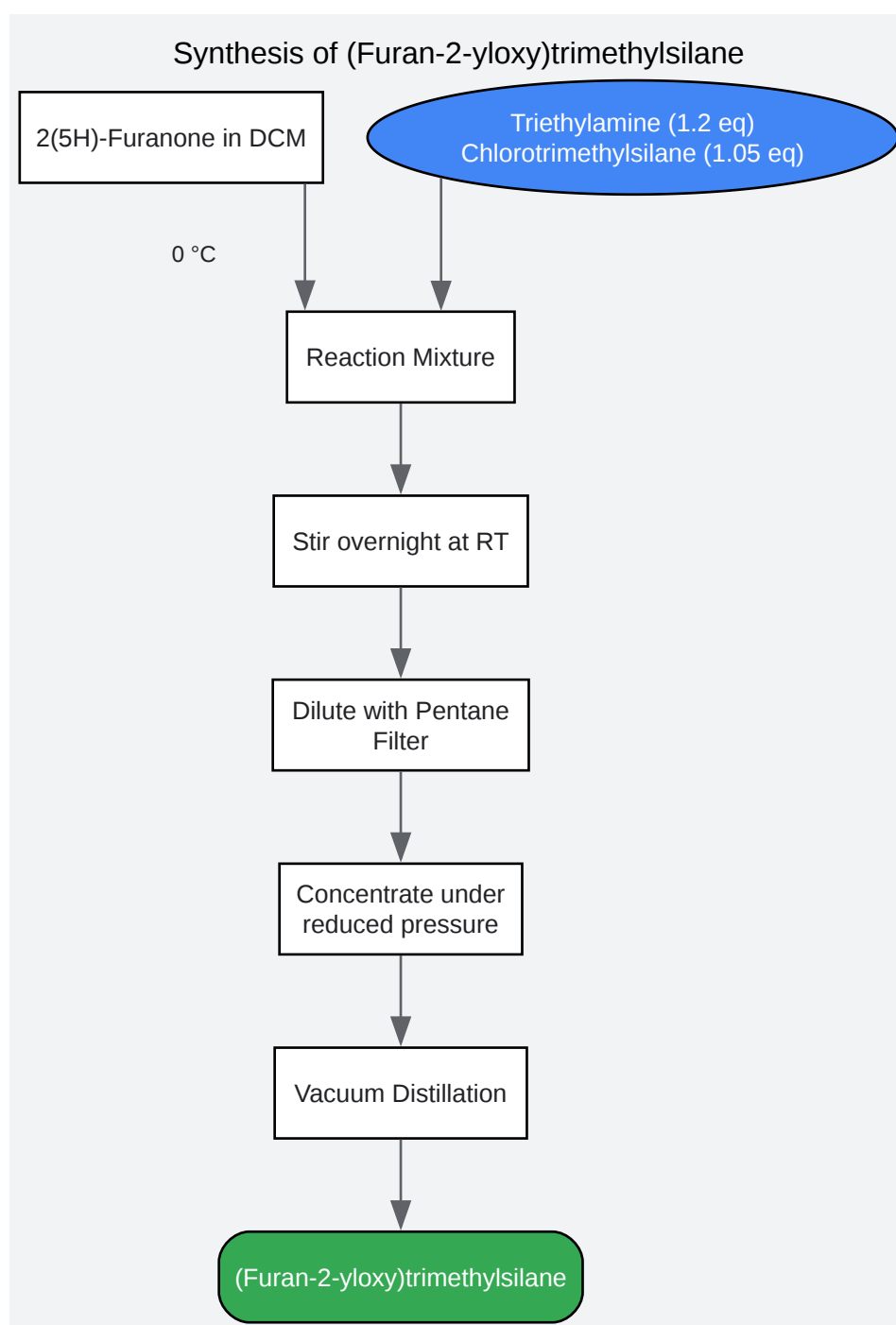
Reactants and Reagents:

- 2(5H)-Furanone
- Triethylamine (Et<sub>3</sub>N)
- Chlorotrimethylsilane (TMSCl)
- Dichloromethane (DCM)
- Pentane

Procedure:[\[1\]](#)

- A solution of 2(5H)-furanone (1.0 eq.) in dichloromethane is prepared in a round-bottom flask under an inert atmosphere and cooled to 0 °C.
- Triethylamine (1.2 eq.) is added to the solution.
- Chlorotrimethylsilane (1.05 eq.) is then added dropwise to the solution while maintaining the temperature at 0 °C.
- The resulting suspension is stirred overnight at room temperature.
- The reaction mixture is diluted with pentane and filtered.

- The filtrate is concentrated under reduced pressure. If a precipitate forms, it is redissolved in pentane and filtered again.
- The crude product is purified by vacuum distillation to yield **(Furan-2-yloxy)trimethylsilane** as a colorless oil.



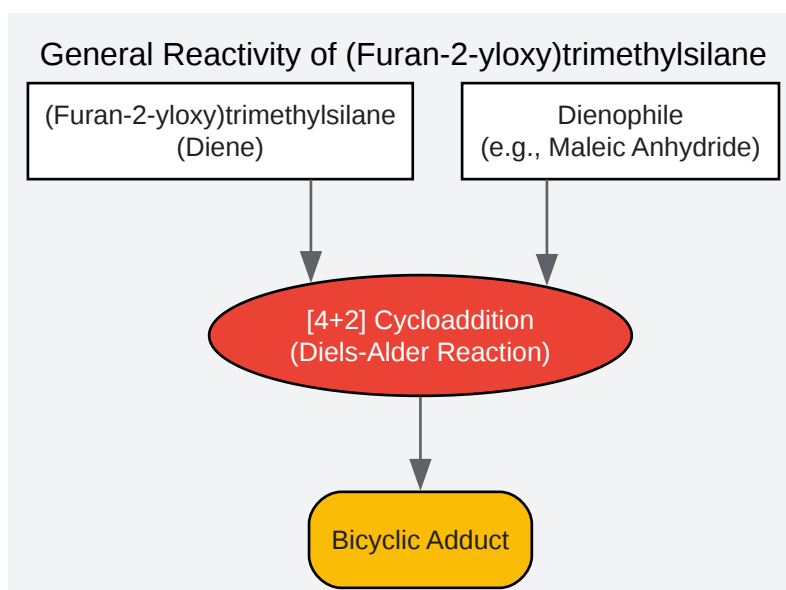
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Caption: Synthetic pathway for **(Furan-2-yloxy)trimethylsilane**.

## Reactivity and Applications

**(Furan-2-yloxy)trimethylsilane** is a key building block in organic synthesis, primarily utilized as a diene in Diels-Alder reactions for the construction of complex cyclic systems. Its reactivity also extends to its use in the synthesis of multi-substituted furan rings, where the trimethylsilyl group can act as a directing or blocking group.<sup>[12]</sup> This compound is particularly useful for preparing natural and synthetic furanones that may exhibit anticancer activity.<sup>[2]</sup>

The general reactivity involves the [4+2] cycloaddition with various dienophiles, such as maleic anhydride or other electron-deficient alkenes, to yield bicyclic adducts. This reaction is a powerful tool for generating molecular complexity in a single step.



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Caption: Diels-Alder reaction of **(Furan-2-yloxy)trimethylsilane**.

## Safety Information

**(Furan-2-yloxy)trimethylsilane** is a flammable liquid and requires careful handling. It is also an irritant to the eyes, skin, and respiratory system.<sup>[2]</sup><sup>[3]</sup>

- Hazard Statements: H225 (Highly flammable liquid and vapor), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).[2]
- Precautionary Statements: P210 (Keep away from heat/sparks/open flames/hot surfaces), P233 (Keep container tightly closed), P280 (Wear protective gloves/eye protection/face protection), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing).[2]

It is imperative to consult the Safety Data Sheet (SDS) before handling this chemical and to work in a well-ventilated fume hood with appropriate personal protective equipment.

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